

Chimaphilin (2,7-dimethylnaphthalene-1,4-dione): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chimaphilin*

Cat. No.: *B162187*

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An In-depth Technical Guide on the Core Properties and Biological Activities of **Chimaphilin** for Researchers, Scientists, and Drug Development Professionals.

Introduction

Chimaphilin, with the IUPAC name 2,7-dimethylnaphthalene-1,4-dione, is a naturally occurring naphthoquinone found in various plant species, notably in the genera *Chimaphila* and *Pyrola*. This compound has garnered significant interest in the scientific community due to its diverse biological activities, including antifungal, antioxidant, and anticancer properties. This technical guide provides a comprehensive overview of **chimaphilin**, focusing on its chemical identity, biological functions, and the experimental methodologies used to elucidate its mechanisms of action. The information is presented to support further research and development of **chimaphilin** as a potential therapeutic agent.

Chemical Identity and Synonyms

A clear identification of a chemical compound is fundamental for research and drug development. The following table summarizes the IUPAC name and various synonyms and identifiers for **chimaphilin**.

Identifier Type	Identifier
IUPAC Name	2,7-dimethylnaphthalene-1,4-dione
Synonyms	Chimaphilin, 2,7-Dimethyl-1,4-naphthoquinone
CAS Number	482-70-2
PubChem CID	101211
ChEBI ID	CHEBI:3595
Molecular Formula	C ₁₂ H ₁₀ O ₂
Molecular Weight	186.21 g/mol

Biological Activity of Chimaphilin

Chimaphilin exhibits a range of biological activities that are of significant interest for therapeutic applications. These activities have been quantified in various in vitro studies, and the key findings are summarized below.

Anticancer Activity

Chimaphilin has demonstrated cytotoxic effects against cancer cell lines. Notably, it induces apoptosis in human breast cancer cells.

Cell Line	Cancer Type	IC ₅₀ Value (μM)	Citation
MCF-7	Human Breast Cancer	43.30	[1]

Antifungal Activity

Chimaphilin has shown inhibitory activity against pathogenic fungi, particularly those associated with skin conditions.

Fungal Species	Disease Association	MIC (mg/mL)	Citation
Malassezia globosa	Dandruff, Pityriasis versicolor	0.39	[1]
Malassezia restricta	Dandruff, Seborrheic dermatitis	0.55	[1]

Antioxidant Activity

The antioxidant potential of **chimaphilin** has been evaluated through its ability to scavenge free radicals. While specific data for the pure compound is limited, the crude extract of *Chimaphila umbellata*, where **chimaphilin** is a principal component, has been assessed.

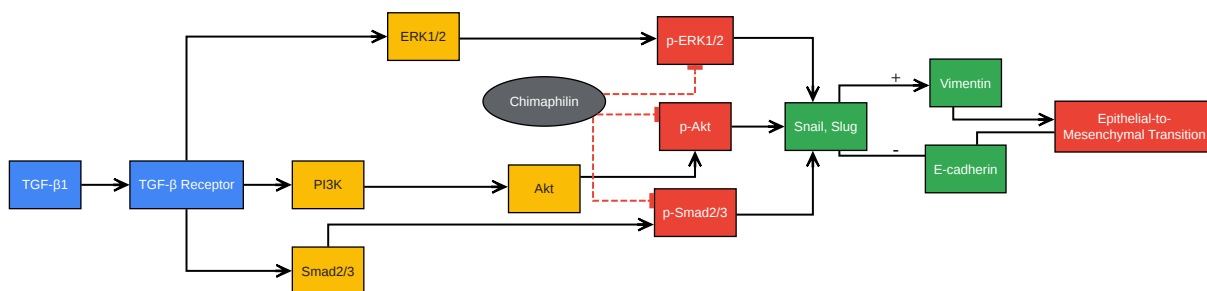
Assay	Sample	IC ₅₀ Value (ppm)	Citation
DPPH Radical Scavenging	<i>Chimaphila umbellata</i> crude extract	142.1 ± 3.6	[1]

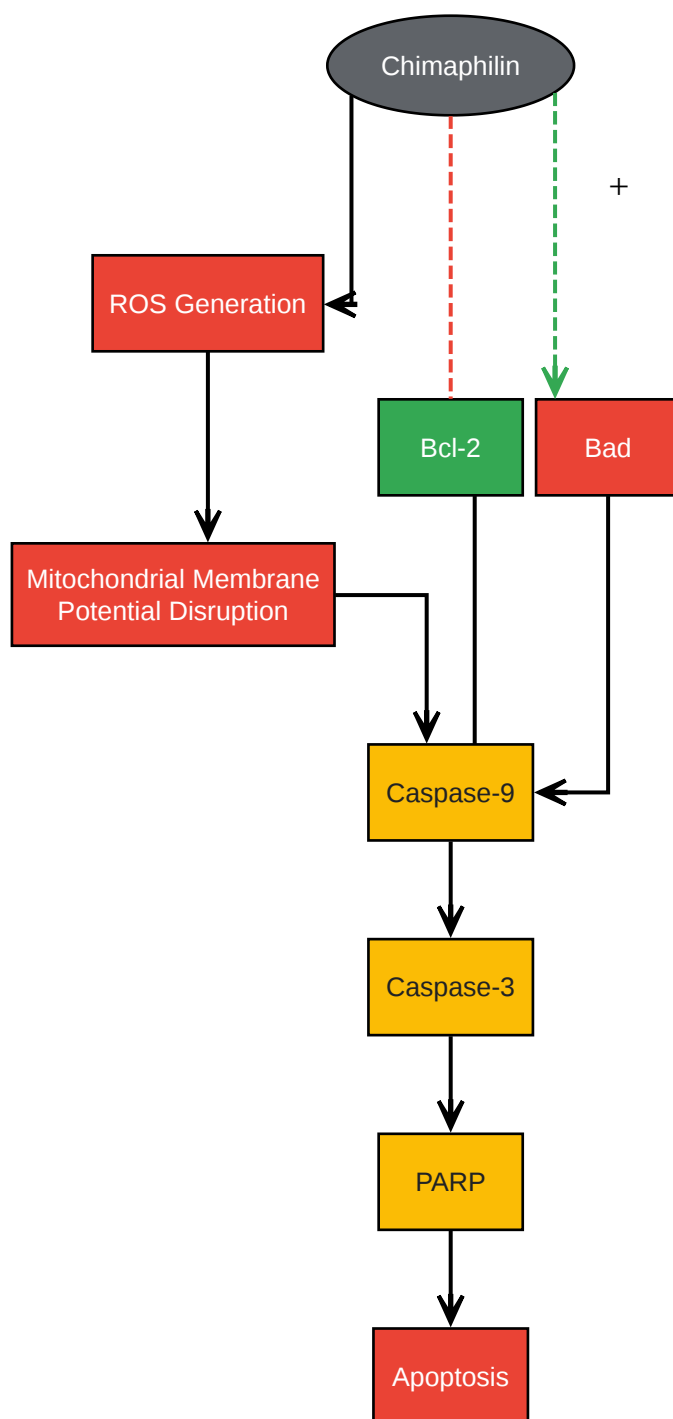
Signaling Pathways Modulated by Chimaphilin

Chimaphilin exerts its biological effects by modulating key cellular signaling pathways. Understanding these pathways is crucial for elucidating its mechanism of action and for the development of targeted therapies.

TGF-β1-Induced Epithelial-to-Mesenchymal Transition (EMT) Signaling Pathway

Chimaphilin has been shown to inhibit the invasion and metastasis of human osteosarcoma cells by suppressing the TGF-β1-induced EMT. It achieves this by blocking the PI3K/Akt and ERK1/2 signaling pathways, as well as inhibiting the phosphorylation of Smad2/3.





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References

- 1. Anti-Malassezia Drug Candidates Based on Virulence Factors of Malassezia-Associated Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chimaphilin (2,7-dimethylnaphthalene-1,4-dione): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162187#chimaphilin-iupac-name-2-7-dimethylnaphthalene-1-4-dione-and-synonyms]

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